

Personal protective equipment for handling Cinnamyl Alcohol

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Compound of Interest

Compound Name: Cinnamyl Alcohol

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Essential Safety and Handling Guide for Cinnamyl Alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Cinnamyl Alcohol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Physicochemical and Hazard Data

For quick reference, the following table summarizes key quantitative data for **Cinnamyl Alcohol**.

Property	Value	Citations
CAS Number	104-54-1	[1][2]
Molecular Formula	C ₉ H ₁₀ O	[3]
Molecular Weight	134.17 g/mol	[3]
Appearance	White to yellow powder or solid; liquid above 33°C	[2]
Melting Point	30-33 °C (86-91 °F)	[2]
Boiling Point	250-258 °C (482-496.4 °F)	[2]
Flash Point	124.8 - 126 °C (256.6 - 258.8 °F)	[2][4]
Autoignition Temperature	395 °C (743 °F)	[4]
Signal Word	Warning	[1][3][5]
Hazard Statements	Harmful if swallowed, Causes skin irritation, May cause an allergic skin reaction, Causes serious eye irritation.	[1][2][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Cinnamyl Alcohol** to minimize exposure and ensure personal safety.

PPE Type	Specifications	Citations
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary.	[3] [4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber, tested according to EN 374) and clothing to prevent skin exposure. Gloves must be inspected prior to use.	[1] [3] [5]
Respiratory Protection	If ventilation is inadequate or dust/vapors are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. Follow OSHA respirator regulations found in 29 CFR 1910.134.	[4] [6] [7]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.	[4] [8]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[7\]](#)
Ensure that eyewash stations and safety showers are close to the workstation location.[\[6\]](#)[\[7\]](#)

Safe Handling Practices

- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1][4] Do not breathe dust, fume, gas, mist, or vapors.[2][8]
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][3] Do not eat, drink, or smoke when using this product.[2][8]
- Clothing: Remove contaminated clothing and wash it before reuse.[2][4] Contaminated work clothing should not be allowed out of the workplace.[2][8]

Storage Conditions

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][7]
- Keep containers tightly closed.[4][7]
- The recommended storage temperature is 15–25 °C.[1][5]

Spill and Disposal Procedures

Immediate and appropriate response to spills and proper disposal of **Cinnamyl Alcohol** waste are essential to prevent environmental contamination and personnel exposure.

Spill Response

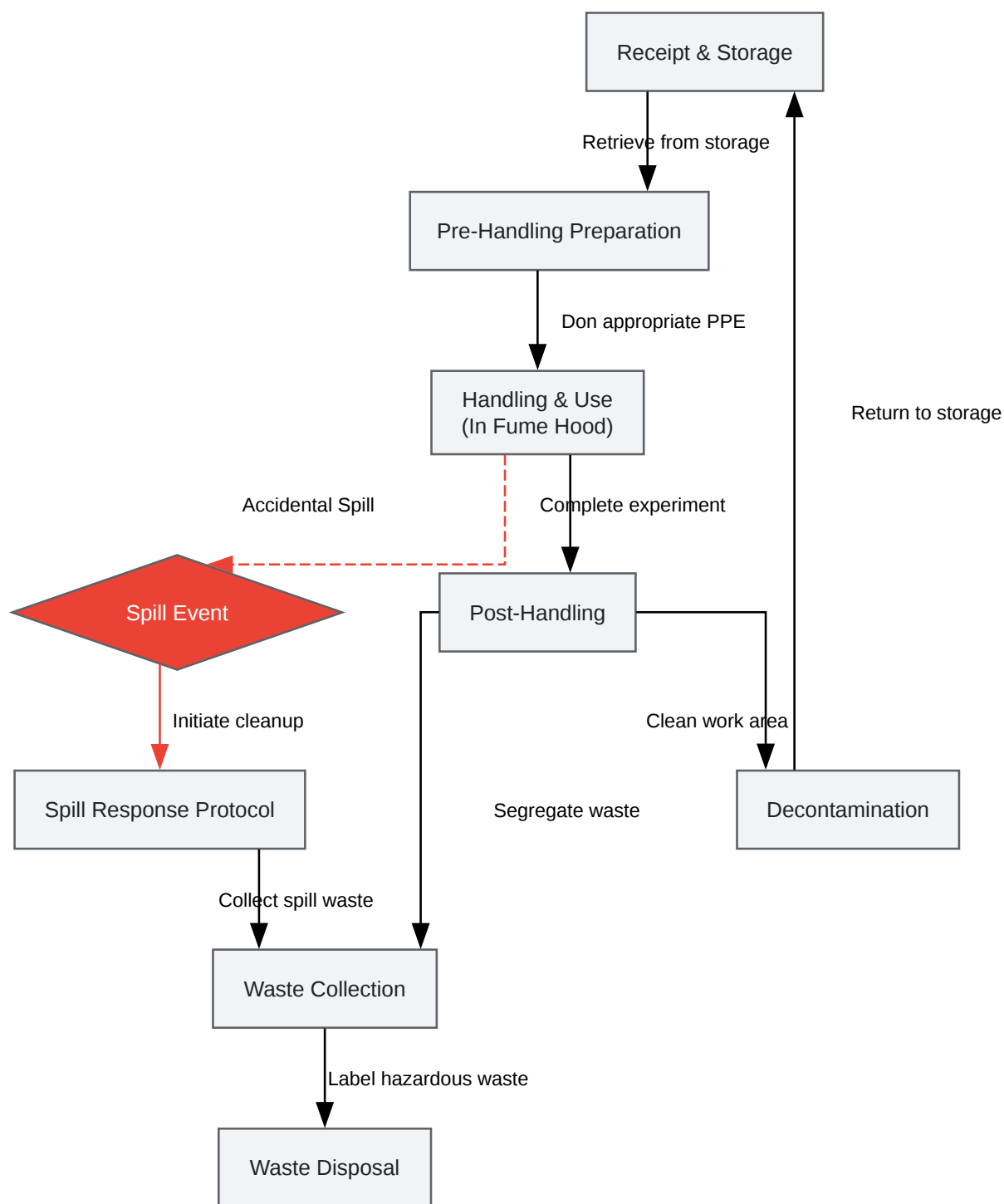
- Evacuate: Evacuate unnecessary personnel from the spillage area.[8]
- Ventilate: Ensure adequate ventilation of the area.[4][8]
- Containment: For solid spills, sweep up and shovel the material into a suitable, closed container for disposal, avoiding dust formation.[3][4] For liquid spills, absorb with an inert material (e.g., sand, diatomaceous earth) and place in a suitable container.[8]
- Decontamination: Clean the affected area thoroughly.
- PPE: Use proper personal protective equipment as indicated in the PPE section during cleanup.[4]

Disposal Plan

- Hazardous Waste: **Cinnamyl Alcohol** and its container must be disposed of as hazardous waste.[\[1\]](#)
- Regulations: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#)
- Environmental Protection: Do not allow the product to enter drains, sewers, or water courses.[\[1\]](#)[\[3\]](#) Avoid release to the environment.[\[5\]](#)[\[8\]](#)

Workflow for Safe Handling of Cinnamyl Alcohol

The following diagram illustrates the logical workflow for the safe handling of **Cinnamyl Alcohol** from receipt to disposal.



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Caption: Workflow for the safe handling of **Cinnamyl Alcohol**.

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